

handling and storage best practices for 4-nitro-9,10-phenanthrenedione

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Compound of Interest

Compound Name: 9,10-Phenanthrenedione, 4-nitro-

Cat. No.: B12044865

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Technical Support Center: 4-Nitro-9,10-phenanthrenedione

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the best practices for handling and storing 4-nitro-9,10-phenanthrenedione. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

What is 4-nitro-9,10-phenanthrenedione?

4-Nitro-9,10-phenanthrenedione is a nitroaromatic compound, a derivative of phenanthrenequinone. It is an organic compound that is often used in chemical synthesis and research. Due to the presence of the nitro group, it has specific chemical properties that require careful handling and storage. Nitroaromatic compounds are known for their potential toxicity and reactivity.^{[1][2][3]}

What are the primary hazards associated with 4-nitro-9,10-phenanthrenedione?

As a nitroaromatic compound, 4-nitro-9,10-phenanthrenedione should be handled with caution. The primary hazards include potential skin and eye irritation.^[4] Inhalation of dust should be avoided, as it may cause respiratory irritation.^[4] Aromatic nitro compounds, as a class, can be

flammable, and di- and trinitro derivatives can be explosive under conditions of heat and shock. [1] While 4-nitro-9,10-phenanthrenedione is a mononitrated compound, it is prudent to handle it as a potentially energetic material.

What personal protective equipment (PPE) should be worn when handling this compound?

When handling 4-nitro-9,10-phenanthrenedione, it is essential to wear appropriate personal protective equipment (PPE) to minimize exposure. This includes:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles. [4]
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of dust formation, a NIOSH-approved respirator should be used. [5]

What are the proper storage conditions for 4-nitro-9,10-phenanthrenedione?

Proper storage is crucial to maintain the stability and integrity of 4-nitro-9,10-phenanthrenedione. It should be stored in a tightly closed container in a dry and well-ventilated area. [4] It is advisable to store it away from heat, sources of ignition, and incompatible materials such as strong oxidizing and reducing agents. [1][6]

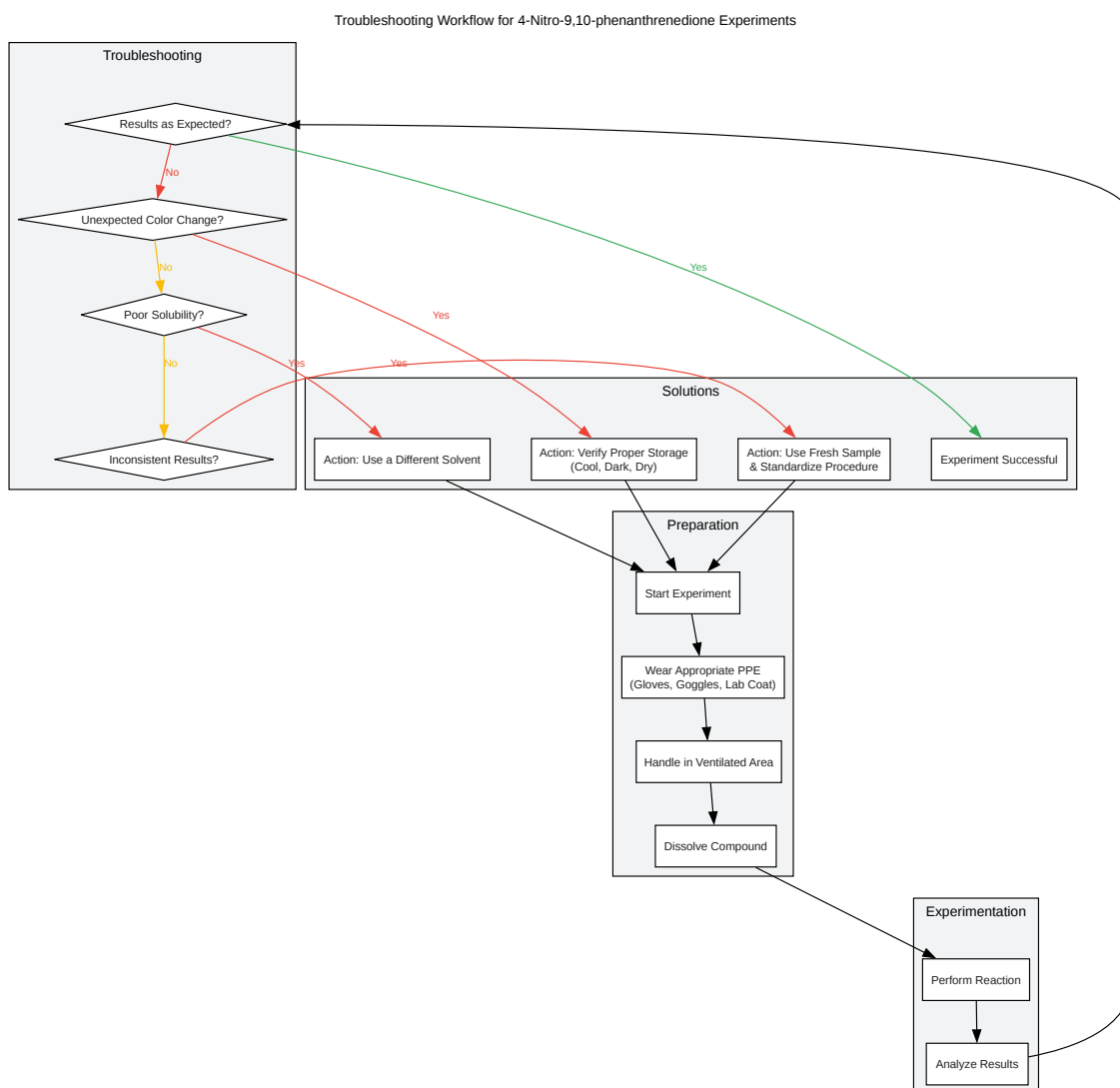
Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected Color Change	Degradation due to exposure to light, heat, or incompatible materials.	Store the compound in a dark, cool, and dry place. Ensure the container is tightly sealed. Avoid contact with strong acids, bases, oxidizing agents, and reducing agents.
Poor Solubility	The compound is known to be poorly soluble in water. The chosen solvent may be inappropriate.	Consult literature for appropriate solvents. Gentle heating or sonication may aid dissolution, but be cautious of potential degradation at elevated temperatures.
Inconsistent Experimental Results	Potential degradation of the compound, impurities, or improper handling.	Use a fresh sample of the compound. Confirm the purity of the material if possible. Ensure consistent and precise handling procedures throughout the experiment.
Difficulty in Handling the Powder	The compound may be a fine powder, leading to dust formation and potential inhalation hazards.	Handle the compound in a well-ventilated area or a fume hood. ^[4] Use appropriate weighing techniques to minimize dust generation.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C14H7NO4	[7]
Molecular Weight	253.21 g/mol	N/A
Appearance	Crystalline Solid	[4]
Melting Point	207 - 212 °C	[4]
Boiling Point	> 360 °C	[4]
Flash Point	245 °C	[4]
Storage Temperature	Below +30°C	[8]

Experimental Workflow & Troubleshooting Logic



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A flowchart illustrating the experimental workflow and troubleshooting steps for using 4-nitro-9,10-phenanthrenedione.

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